

best practices for storing and handling WM-8014

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Compound of Interest

Compound Name: WM-8014

Cat. No.: B611813

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Technical Support Center: WM-8014

This technical support center provides best practices for the storage, handling, and use of **WM-8014**, a potent and selective inhibitor of histone acetyltransferases KAT6A and KAT6B.[1] This guide is intended for researchers, scientists, and drug development professionals to ensure the integrity and optimal performance of **WM-8014** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **WM-8014**?

WM-8014 is a small molecule inhibitor that potently and selectively targets the lysine acetyltransferases KAT6A and KAT6B. It is a cell-permeant compound suitable for in vitro studies. Its chemical formula is $C_{20}H_{17}FN_2O_3S$, and it has a molecular weight of 384.42 g/mol .

Q2: What is the mechanism of action of **WM-8014**?

WM-8014 functions as a reversible, competitive inhibitor of acetyl coenzyme A (acetyl-CoA) in the substrate-binding domain of KAT6A and KAT6B.[1][2] By occupying the acetyl-CoA binding site, it prevents the transfer of acetyl groups to histone substrates, thereby inhibiting the enzymatic activity of KAT6A and KAT6B.[2]

Q3: What are the primary applications of **WM-8014** in research?

WM-8014 is primarily used in cancer biology research to study the roles of KAT6A and KAT6B in cellular processes.[2] It has been shown to induce cell cycle arrest in the G1/G0 phase,

leading to cellular senescence without causing DNA damage.[3] This makes it a valuable tool for investigating oncogene-induced senescence and for potential therapeutic development.[1][2]

Troubleshooting Guide

Problem: I am not observing the expected biological effect (e.g., cell cycle arrest, senescence) after treating my cells with **WM-8014**.

- **Solution 1: Verify Proper Storage.** Ensure that the powdered **WM-8014** has been consistently stored at -20°C. Improper storage can lead to degradation of the compound. For stock solutions in solvent, storage at -80°C is recommended for up to a year, while storage at -20°C is suitable for up to one month.[4] Repeated freeze-thaw cycles of stock solutions should be avoided.[4]
- **Solution 2: Confirm Correct Preparation of Stock and Working Solutions.** **WM-8014** has specific solubility limits in different solvents. Use fresh, high-quality solvents for reconstitution. Refer to the solubility data table below and the experimental protocol for preparing solutions. Moisture-absorbing DMSO can reduce solubility, so use fresh DMSO.[4]
- **Solution 3: Check the Final Concentration and Incubation Time.** The effective concentration of **WM-8014** can vary between cell lines. The IC₅₀ for inhibiting cell proliferation has been reported at 2.4 µM in mouse embryonic fibroblasts after ten days of treatment.[4][5] It may be necessary to perform a dose-response experiment to determine the optimal concentration and incubation time for your specific cell line.
- **Solution 4: Ensure Cell Health.** The cellular response to **WM-8014** can be influenced by the health and passage number of your cells. Ensure that your cells are healthy and within a low passage number range.

Problem: The **WM-8014** powder is difficult to dissolve.

- **Solution:** To enhance solubility, you can gently warm the solution to 37°C and use an ultrasonic bath for a short period.[5] Always use the recommended solvents (see solubility table) and ensure they are of high purity and anhydrous, especially DMSO.[4]

Quantitative Data Summary

The following tables provide a summary of key quantitative data for **WM-8014**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Weight	384.42 g/mol	
Formula	C ₂₀ H ₁₇ FN ₂ O ₃ S	
Purity	≥98%	
CAS Number	2055397-18-5	

Table 2: Solubility Data

Solvent	Maximum Concentration	Reference
DMSO	20 mM (7.69 mg/mL)	
Ethanol	10 mM (3.84 mg/mL)	
Water	Insoluble	[4]

Table 3: Inhibitory Activity

Target	IC ₅₀	Reference
KAT6A	8 nM	[4]
KAT6B	28 nM	
MOZ	55 nM	[6]

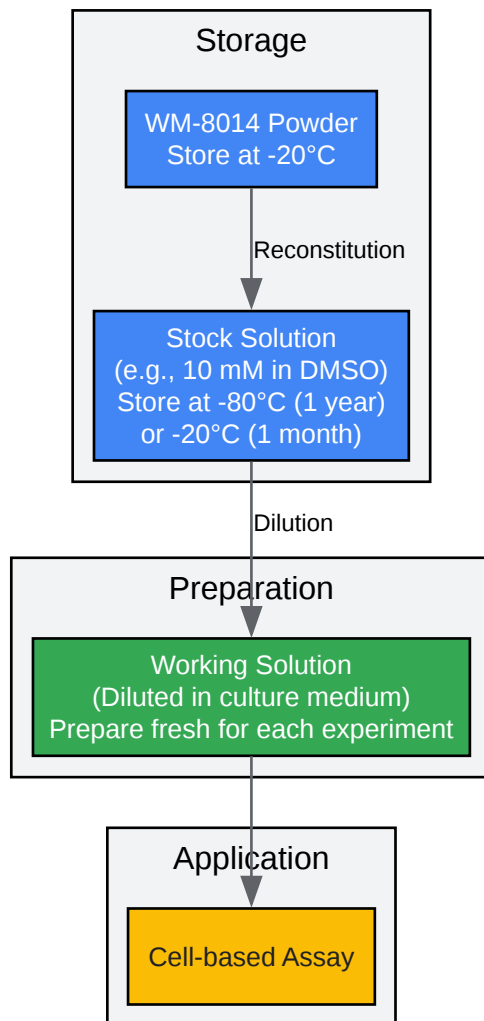
Experimental Protocols

Protocol 1: Preparation of a 10 mM **WM-8014** Stock Solution in DMSO

- Preparation: Allow the vial of powdered **WM-8014** to equilibrate to room temperature before opening to prevent condensation.
- Calculation: To prepare a 10 mM stock solution, you will need to dissolve the appropriate mass of **WM-8014** in DMSO. The volume of DMSO to add can be calculated using the following formula:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$
 - For example, to prepare a 10 mM stock solution from 1 mg of **WM-8014**:
 - $\text{Volume (L)} = 0.001 \text{ g} / (384.42 \text{ g/mol} * 0.01 \text{ mol/L}) = 0.000260 \text{ L} = 260 \text{ }\mu\text{L}$
- Dissolution: Add the calculated volume of fresh, anhydrous DMSO to the vial containing the **WM-8014** powder.
- Mixing: Vortex the solution until the **WM-8014** is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution if necessary.[5]
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up to 1 month).[4]

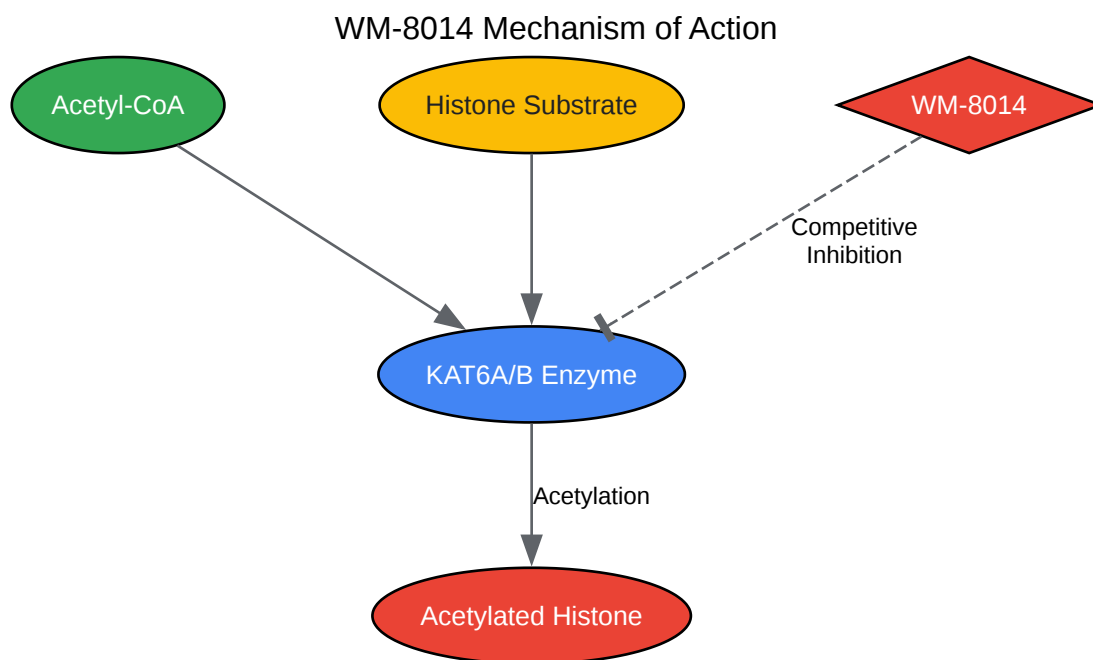
Visualizations

WM-8014 Storage and Handling Workflow



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Caption: Workflow for the proper storage and preparation of **WM-8014** solutions.



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